

Personal protective equipment for handling 2-Pentenenitrile

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Compound of Interest

Compound Name: 2-Pentenenitrile

Cat. No.: B077955

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Essential Safety and Handling Guide for 2-Pentenenitrile

For Immediate Use by Laboratory and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Pentenenitrile**, a flammable and toxic chemical. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel.

Hazard Summary

2-Pentenenitrile is classified as a Category 3 flammable liquid and exhibits acute toxicity through oral, dermal, and inhalation routes.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also cause skin sensitization and damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[3\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Pentenenitrile**.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N	[2] [3]
Molecular Weight	81.12 g/mol	[2] [3]
CAS Number	25899-50-7 (cis/Z), 13284-42-9 (trans/E)	[1] [2] [4]
Hazard Class	3 (Flammable Liquid), 6.1 (Toxic)	[4]
Packing Group	III	[4]
UN Number	UN1992	[4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Pentenenitrile** to minimize exposure and ensure personal safety.

Protection Type	Specification	Citation
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A full-face respirator can provide simultaneous eye and respiratory protection.	[1] [5]
Skin Protection	Chemical impermeable gloves. [1] Fire/flame resistant and impervious clothing. [5]	
Respiratory Protection	Disposable Tyvek-type sleeves taped to gloves, or full Tyvek-type disposable protective clothing should be worn. [2] A NIOSH-approved half-face or full-face respirator with a combination filter cartridge for organic vapors, acid gas, and HEPA is recommended, especially when weighing or diluting the neat chemical. [2] Use a full-face respirator if exposure limits are exceeded or irritation is experienced. [1] [5]	[1] [2] [5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Handling and Storage Protocol:

- Ventilation: Always handle **2-Pentenenitrile** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[6\]](#)

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][6] Use non-sparking tools and explosion-proof equipment.[1][6]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[1][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2] The storage area should be locked.[4][6] Keep away from incompatible materials such as strong oxidizing acids, bases, peroxides, and epoxides.[2][6] An explosion-proof refrigerator is recommended for storage.[2]
- Hygiene: Do not eat, drink, or smoke when using this product.[1][6] Wash hands and skin thoroughly after handling.[1][6] Contaminated work clothing should not be allowed out of the workplace.[1]

Spill and Emergency Procedures:

- Small Spills:
 - Remove all sources of ignition.[2]
 - Wearing appropriate PPE, use absorbent paper to pick up the liquid spill.[2]
 - Seal the contaminated absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.[2]
 - Wash the spill area with 60-70% ethanol followed by a soap and water solution.[2]
 - Do not re-enter the area until it has been verified as clean by a safety officer.[2]
- Exposure:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
 - Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected area with plenty of soap and water.[1] Seek immediate medical attention.[2]

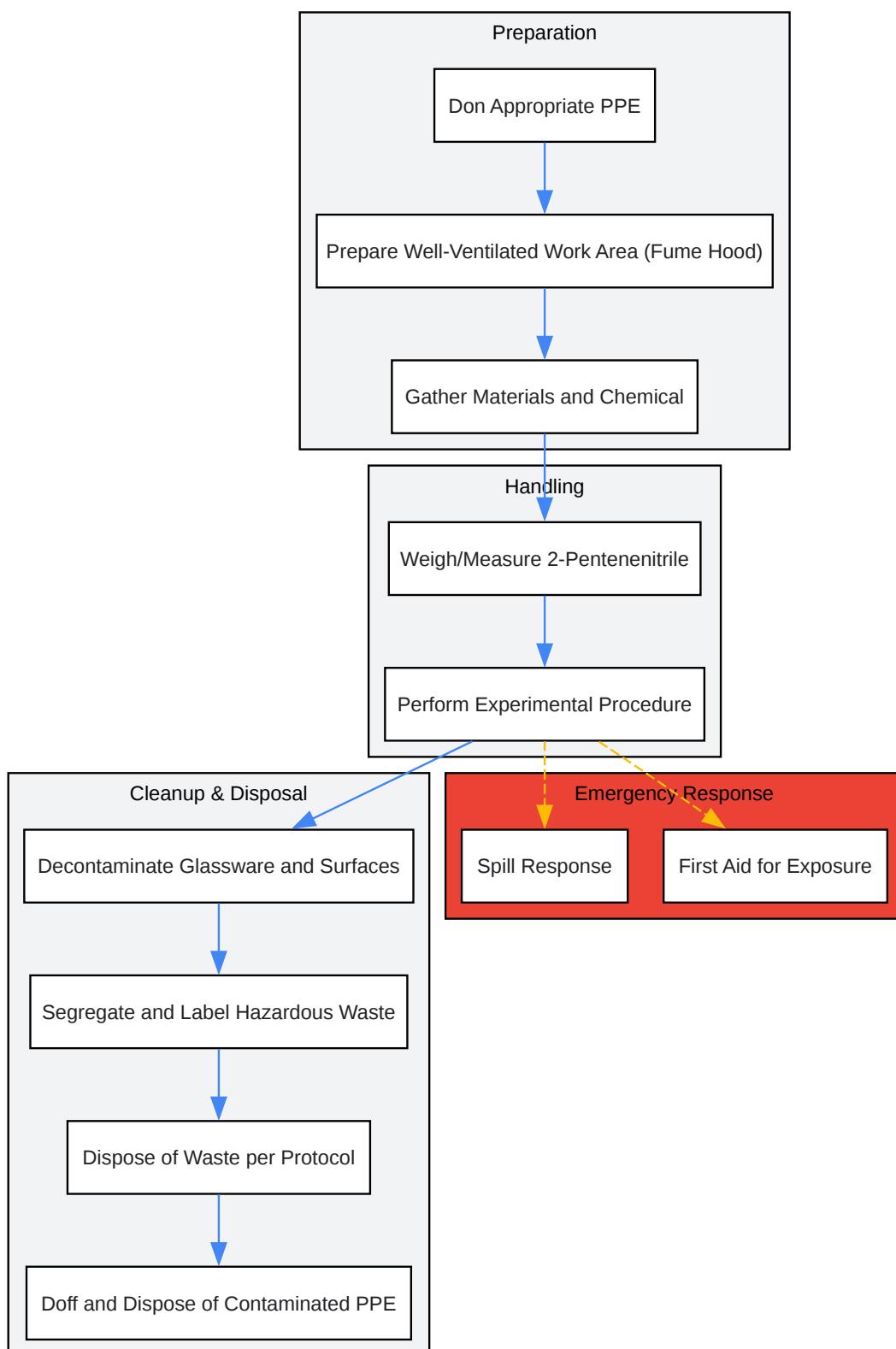
- Eye Contact: Immediately flush eyes with water for at least 15-20 minutes, removing contact lenses if present.[2][7] Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][2]

Disposal Plan:

- Chemical Disposal: Dispose of **2-Pentenenitrile** and any contaminated materials at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. [1]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[1]
- Regulatory Compliance: All disposal must be in accordance with applicable federal, state, and local regulations.[1]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2-Pentenenitrile** in a laboratory setting.

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Caption: Safe handling workflow for **2-Pentenenitrile**.

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